

A Comparative Guide to Synthetic Auxins for Fruit Drop Prevention

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Compound of Interest

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Premature fruit drop is a significant challenge in horticulture, leading to substantial yield losses. Synthetic auxins have long been employed to mitigate this issue by delaying the formation of the abscission layer at the fruit stalk. This guide provides a comprehensive comparison of the performance of various synthetic auxins in preventing fruit drop, supported by experimental data and detailed methodologies.

Comparative Efficacy of Synthetic Auxins

The following table summarizes quantitative data from various studies on the effectiveness of different synthetic auxins in reducing fruit drop and improving fruit retention across several fruit crops.

Synthetic Auxin	Fruit Crop	Concentration	Application Timing	Fruit Drop Reduction (%)	Fruit Retention Increase (%)	Reference
NAA	Pummelo (cv. Thong Dee)	20 mg/L	Full bloom & 2 months after fruit set	-	10.24	[1]
	Pummelo (cv. Thong Dee)	40 mg/L	Full bloom & 2 months after fruit set	-	7.66	[1]
	Satsuma mandarin	400 mg/L	After "June drop"	Significant reduction compared to control	-	[2]
	Japanese Plum (cv. Satluj Purple)	15 ppm (+ 2% Urea)	-	Least fruit drop among treatments	-	[3]
	Indian Ber	40 ppm	Fruit setting stage (Pea Stage)	2.56-2.60	10.78-10.76	[4][5]
2,4-D	Pummelo (cv. Thong Dee)	20 mg/L	Full bloom & 2 months after fruit set	-	4.97	[1]
	Pummelo (cv. Thong Dee)	40 mg/L	Full bloom & 2 months after fruit set	-	-2.49 (decrease)	[1]

Satsuma mandarin	60 mg/L	After "June drop"	Significant reduction compared to control	-	[2]	
Date Palm (cv. V1)	50 mg/L	Kimri stage	14.00	-	[6][7]	
Date Palm (cv. V2)	50 mg/L	Kimri stage	18.33	-	[6][7]	
Kinnow mandarin	20 ppm	-	Minimum fruit drop (71.91% total drop)	Maximum fruit retention (28.09%)	[8]	
TPA	Mango	50 ppm	Fruit 10-20 mm in length	20.1	-	[9][10]
Mango	50 ppm	Fruit 30-40 mm in length	17.2	-	[9][10]	
Macadamia	50 ppm	Fruit 10 mm in diameter	27.1	-	[9]	
Macadamia	50 ppm	Fruit 20 mm in diameter	20.4	-	[9]	
2,4,5-T	Indian Ber	30 ppm	Fruit setting stage (Pea Stage)	2.56-2.60 (in combination with 40 ppm NAA)	10.78-10.76 (in combination with 40 ppm NAA)	[4][5]
2,4,5-TP (Fenoprop)	Gravenstein Apple	50 ppm	At or shortly before	17.0 (compared to NAA)	-	[11]

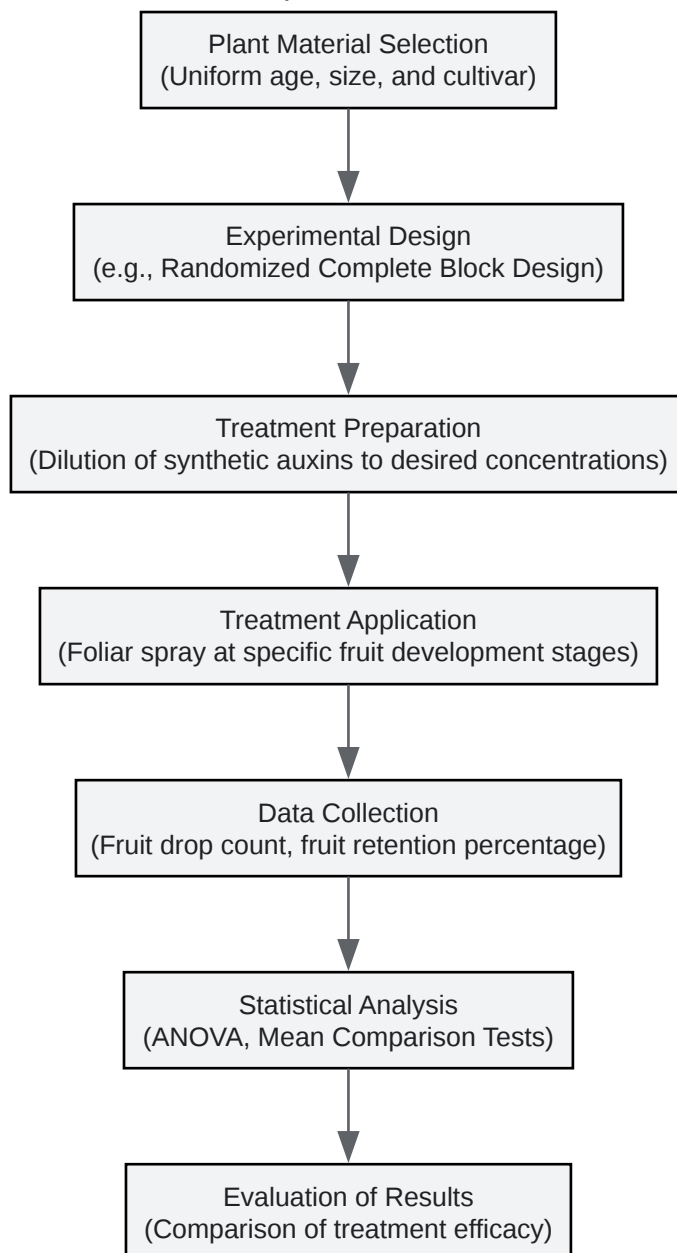
natural fruit fall						
2,4-DP	Braeburn Apple	0.05% (v/v)	162 days after full bloom	15.0	-	[12]
Braeburn Apple	0.10% (v/v)	162 days after full bloom	17.0	-	[12]	
Valencia Orange	150 ppm	During "June drop"	-	High fruit retention	[13]	

Experimental Protocols

General Experimental Workflow for Evaluating Anti-Fruit Drop Agents

A generalized workflow for conducting experiments to assess the efficacy of synthetic auxins in preventing fruit drop is outlined below.

General Experimental Workflow



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A generalized workflow for evaluating anti-fruit drop agents.

Detailed Methodologies from Cited Experiments

- Study on Pummelo (cv. Thong Dee) with NAA and 2,4-D[1]

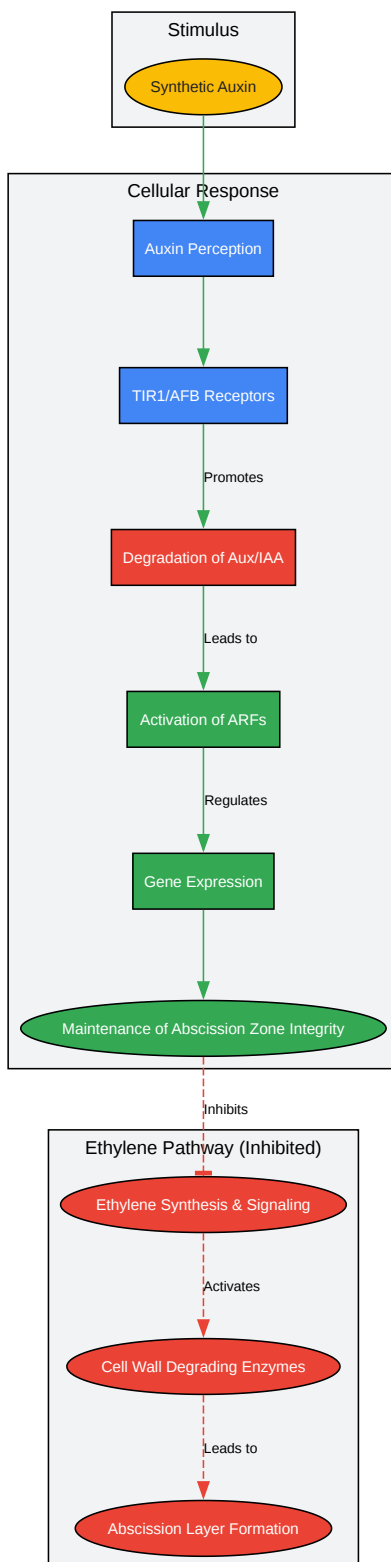
- Plant Material: Five similarly sized and aged pummelo trees were selected. Ten mature branches of the same size were randomly selected around the canopy of each tree.
- Treatments: NAA (20 and 40 mg/L), 2,4-D (20 and 40 mg/L), and a control (water spray).
- Application: Treatments were applied as a foliar spray two times: at full bloom and two months after fruit set.
- Data Collection: The percentage of fruit retention was recorded at 6 months after fruit set.
- Study on Date Palm with 2,4-D[6][7]
 - Plant Material: Two date palm cultivars were used.
 - Experimental Design: Randomized Complete Block Design (RCBD) with three replicates.
 - Treatments: Foliar application of 2,4-D at three concentrations (25, 50, and 75 mg/L) and a control.
 - Application: Treatments were applied during the 'kimri' stage of fruit development.
 - Data Collection: Fruit drop percentage was recorded.
 - Statistical Analysis: Two-factor factorial analysis of variance (ANOVA) was performed, and means were compared using Tukey's HSD test at a 5% significance level.
- Study on Mango and Macadamia with TPA[9][10]
 - Plant Material: Mango and macadamia trees with fruit at different stages of development.
 - Experimental Design: For each fruit size, forty fruiting panicles or racemes were tagged across 5-15 trees. Half were treated, and the other half served as controls.
 - Treatment: A single foliar spray of TPA at 50 ppm with a wetter.
 - Application: Applied to fruit at various stages of development (e.g., 10-20 mm and 30-40 mm length for mango; 10 mm and 20 mm diameter for macadamia).

- Data Collection: The number of fruits was recorded before treatment, once during development, and at harvest to determine the level of fruit drop.
- Study on Indian Ber with NAA and 2,4,5-T[4][5]
 - Experimental Design: Factorial Completely Randomized Design with three replications.
 - Treatments: Four levels of NAA (0, 20, 30, and 40 ppm) and four levels of 2,4,5-T (0, 10, 20, and 30 ppm).
 - Application: A fine nozzle sprayer was used to apply the treatments uniformly on the entire plant at the fruit setting stage (pea stage).
 - Data Collection: Fruit drop percentage and fruit retention percentage were recorded.

Signaling Pathway of Auxin-Mediated Fruit Drop Prevention

The prevention of fruit abscission by synthetic auxins is a complex process involving the interplay of hormonal signaling pathways. A simplified representation of this process is depicted below.

Auxin Signaling in Fruit Abscission Prevention

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Simplified auxin signaling pathway in preventing fruit abscission.

Synthetic auxins, upon application, are perceived by cellular receptors, primarily the TIR1/AFB family of F-box proteins.[14] This binding promotes the degradation of Aux/IAA transcriptional repressors.[14] The degradation of Aux/IAA proteins releases Auxin Response Factors (ARFs), which are transcription factors that can then regulate the expression of auxin-responsive genes.[14][15] This cascade of events ultimately leads to the maintenance of the integrity of the abscission zone, delaying the signaling cascade initiated by ethylene that leads to the synthesis of cell wall degrading enzymes and the formation of the abscission layer.[16][17]

Conclusion

The selection of a synthetic auxin for fruit drop prevention depends on various factors, including the fruit crop, cultivar, desired concentration, and timing of application. While NAA and 2,4-D are widely studied and effective in a range of fruits, other auxins like TPA, 2,4,5-T, and 2,4,5-TP have also demonstrated significant efficacy. It is crucial to note that some of these compounds, such as 2,4,5-T, are no longer registered for use in many countries due to environmental and health concerns.[18] Researchers and professionals should consult local regulations and conduct small-scale trials to determine the most effective and safe treatment for their specific conditions. The detailed experimental protocols and an understanding of the underlying signaling pathways provided in this guide can serve as a valuable resource for designing and conducting further research in this area.

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